

An In-depth Technical Guide on the Chemical Safety of Zinc 5-Nitroisophthalate

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Compound of Interest

Compound Name: Zinc 5-nitroisophthalate

Cat. No.: B3393927

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Disclaimer: A comprehensive, standardized Safety Data Sheet (SDS) for **Zinc 5-nitroisophthalate** is not readily available from a singular, official source. This guide has been compiled from various chemical databases, supplier safety sheets, and toxicological data for related compounds, including zinc compounds and 5-nitroisophthalic acid. This document is intended for informational purposes for researchers, scientists, and drug development professionals and should not replace a formal risk assessment.

Chemical Identification

Zinc 5-nitroisophthalate is a coordination polymer, which is a compound formed of zinc ions coordinated to 5-nitroisophthalic acid.^[1] It is primarily used as an anti-corrosion pigment in protective paints.^[2]

Identifier	Value
Chemical Name	Zinc 5-nitroisophthalate[3]
Synonyms	5-Nitro-1,3-benzenedicarboxylic acid, zinc salt; 5-Nitroisophthalic acid zinc salt; Heucorin RZ[1]
CAS Number	60580-61-2[3]
Molecular Formula	C ₈ H ₃ NO ₆ Zn[3]
Molecular Weight	274.5 g/mol [4]
Structure	A three-dimensional network structure of zinc coordinated with 5-nitroisophthalic acid.[1]

Hazard Identification

Based on aggregated data, **Zinc 5-nitroisophthalate** presents the following hazards:

- Eye Irritation: Causes serious eye irritation.[1]
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.[5]

The hazards are also influenced by its components:

- 5-Nitroisophthalic Acid (the ligand): Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[6]
- Zinc and its compounds (the metal ion): Inhalation of zinc dust or fumes can cause metal fume fever.[7] High levels of ingestion can lead to stomach cramps, nausea, and vomiting.[7] Chronic exposure can cause anemia and damage to the pancreas.[7]

GHS Classification:

Hazard Class	Category
Serious Eye Damage/Eye Irritation	2[1]
Hazardous to the aquatic environment, short-term (Acute)	1[5]
Hazardous to the aquatic environment, long-term (Chronic)	2[5]

Label Elements:**• Pictograms:**

-  alt text
-  alt text

• Signal Word: Warning[1][5]**• Hazard Statements:**

- H319: Causes serious eye irritation.[1]
- H400: Very toxic to aquatic life.[5]
- H411: Toxic to aquatic life with long lasting effects.[5]

• Precautionary Statements:

- P264: Wash hands and face thoroughly after handling.[8]
- P273: Avoid release to the environment.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

- P337+P313: If eye irritation persists: Get medical advice/attention.[[1](#)]
- P391: Collect spillage.[[5](#)]

Composition and Information on Ingredients

Component	CAS Number	EC Number	Concentration
Zinc 5-nitroisophthalate	60580-61-2	262-309-9	>99%

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[9]
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation occurs, get medical advice.[6][8]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and get medical attention.[6][8]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and call a doctor or Poison Control Center immediately.[5][6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[[6](#)]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including oxides of nitrogen and carbon.[[9](#)][[10](#)]

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[5][10]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Ensure adequate ventilation. Avoid breathing vapors, mist, gas, or dust.[5][6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains. Discharge into the environment must be avoided.[5][6]
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Keep in suitable, closed containers for disposal.[6]

Handling and Storage

- Handling: Handle in a well-ventilated place. Wear suitable protective clothing, gloves, and eye/face protection. Avoid contact with skin and eyes. Avoid the formation of dust and aerosols.[5][6]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place. Store away from incompatible materials such as oxidizing agents.[8][10]

Exposure Controls and Personal Protection

- Engineering Controls: Provide appropriate exhaust ventilation at places where dust is formed.[6]
- Personal Protective Equipment:
 - Eye/Face Protection: Safety glasses with side-shields conforming to EN166 or NIOSH-approved equipment.[6]
 - Skin Protection: Wear impervious clothing and chemical-resistant gloves.[5]
 - Respiratory Protection: If exposure limits are exceeded, use a full-face respirator.[5]

Physical and Chemical Properties

Property	Value
Appearance	White to light cream odorless powder/solid.[10] [11]
Melting Point	260 - 264 °C (for 5-Nitroisophthalic acid)[10]
Solubility	No data available
Decomposition Temperature	No data available

Stability and Reactivity

- Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions.[[9](#)]
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: Heat, light, sparks, flames, and dust formation.[[9](#)]
- Incompatible Materials: Strong oxidizing agents.[[9](#)]
- Hazardous Decomposition Products: Oxides of nitrogen, carbon monoxide, carbon dioxide.
[[9](#)]

Toxicological Information

- Acute Toxicity: No specific data is available for **Zinc 5-nitroisophthalate**. Acute oral toxicity of zinc compounds can cause gastrointestinal symptoms like nausea, vomiting, and abdominal pain.[[12](#)]
- Skin Corrosion/Irritation: The ligand, 5-nitroisophthalic acid, causes skin irritation.[[6](#)]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[[1](#)]
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.

- Carcinogenicity: The EPA has determined that due to a lack of information, zinc is not classifiable as to its human carcinogenicity.[7]
- Reproductive Toxicity: No data available.
- Specific Target Organ Toxicity (Single Exposure): The ligand, 5-nitroisophthalic acid, may cause respiratory irritation.[6]
- Specific Target Organ Toxicity (Repeated Exposure): No data available.
- Aspiration Hazard: No data available.

Ecological Information

- Ecotoxicity: Very toxic to aquatic life with long-lasting effects.[5]
- Persistence and Degradability: No data available.
- Bioaccumulative Potential: No data available.
- Mobility in Soil: No data available.

Disposal Considerations

Dispose of contents/container in accordance with local, regional, national, and international regulations. The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing. Do not contaminate water, foodstuffs, feed, or seed by storage or disposal. Do not discharge to sewer systems.[5]

Transport Information

Regulation	UN Number	Proper Shipping Name	Transport Hazard Class(es)	Packing Group	Environmental Hazards
DOT	Not regulated	-	-	-	-
IATA	UN3077	Environmentally hazardous substance, solid, n.o.s. (zinc 5-nitroisophthalate)	9	III	Yes
IMDG	UN3077	Environmentally hazardous substance, solid, n.o.s. (zinc 5-nitroisophthalate)	9	III	Marine Pollutant

Regulatory Information

- GHS Classification: Eye irritation (Category 2), Hazardous to the aquatic environment (Acute 1, Chronic 2).[1][5]
- TSCA: Listed on the inventory.[4]

Other Information

This information is based on the present state of our knowledge. It is intended to describe the product for the purposes of health, safety, and environmental requirements only. It should not be construed as guaranteeing any specific property of the product.

Experimental Protocols

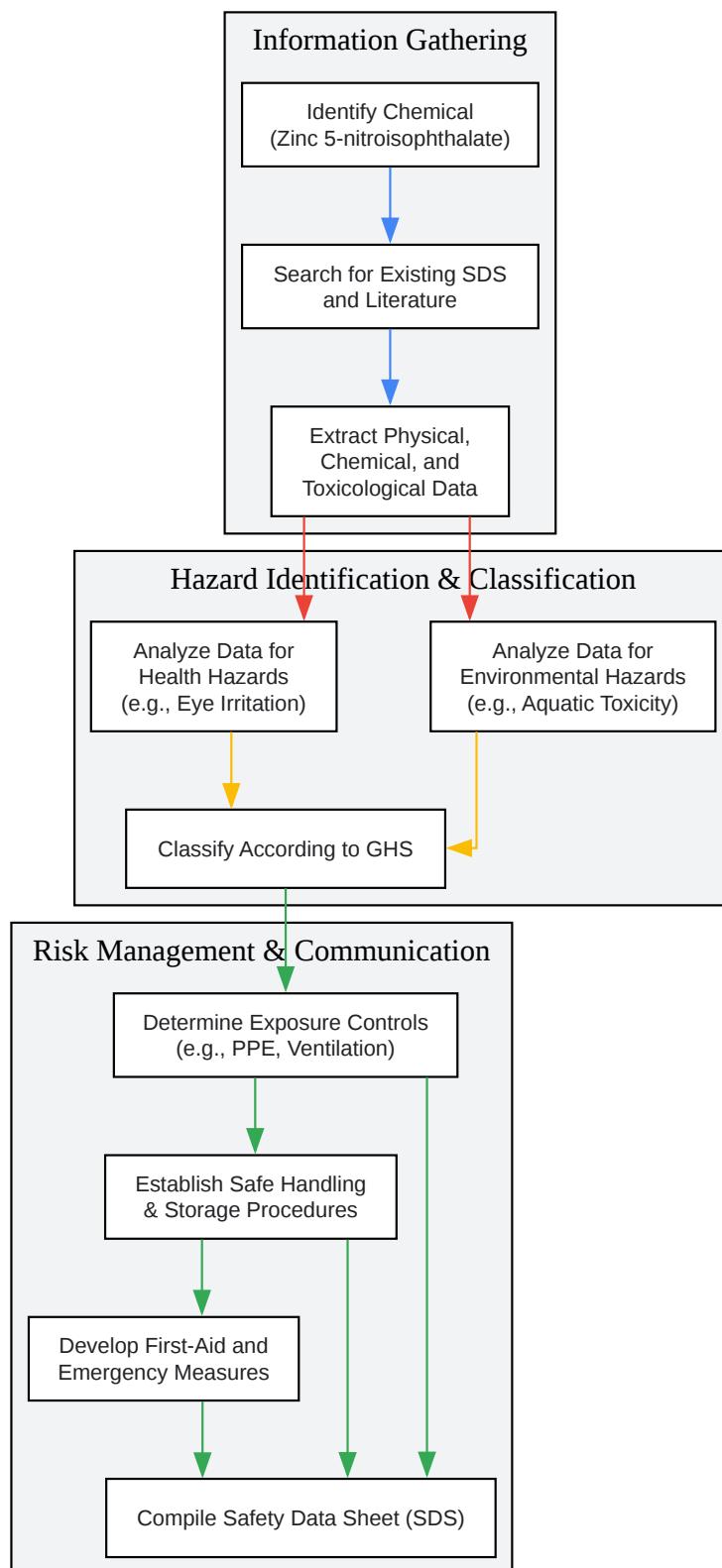
Detailed experimental protocols for the toxicological and physical properties of **Zinc 5-nitroisophthalate** are not publicly available. The data presented in safety data sheets are

typically derived from standardized testing guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

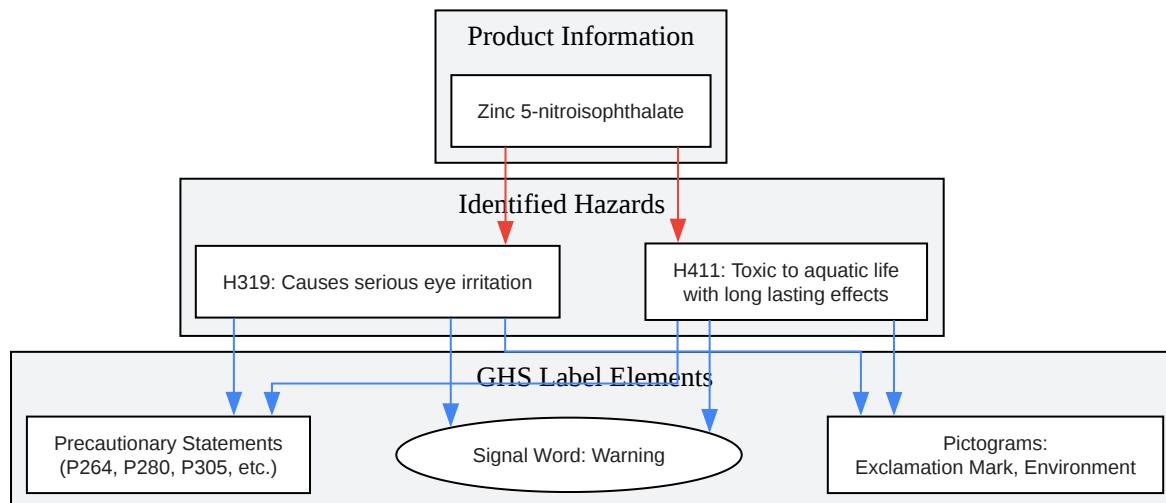
Example of a Relevant Standard Protocol:

- OECD Test Guideline 405: Acute Eye Irritation/Corrosion: This guideline provides a method for assessing the potential of a substance to cause eye irritation or corrosion. The test substance is applied in a single dose to one eye of an experimental animal. The eyes are then examined at specific intervals (e.g., 1, 24, 48, and 72 hours) to evaluate the extent of ocular reactions.

Visualizations

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Caption: Workflow for Chemical Safety Assessment.



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